

# 3'-Bromo-2,2,2-trifluoroacetophenone physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 3'-Bromo-2,2,2-trifluoroacetophenone

**Cat. No.:** B1283289

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **3'-Bromo-2,2,2-trifluoroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3'-Bromo-2,2,2-trifluoroacetophenone**, a compound of interest in chemical research and development. The information is compiled from various sources to ensure accuracy and relevance for scientific applications.

## Core Physical and Chemical Properties

**3'-Bromo-2,2,2-trifluoroacetophenone** is a halogenated ketone.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research settings.

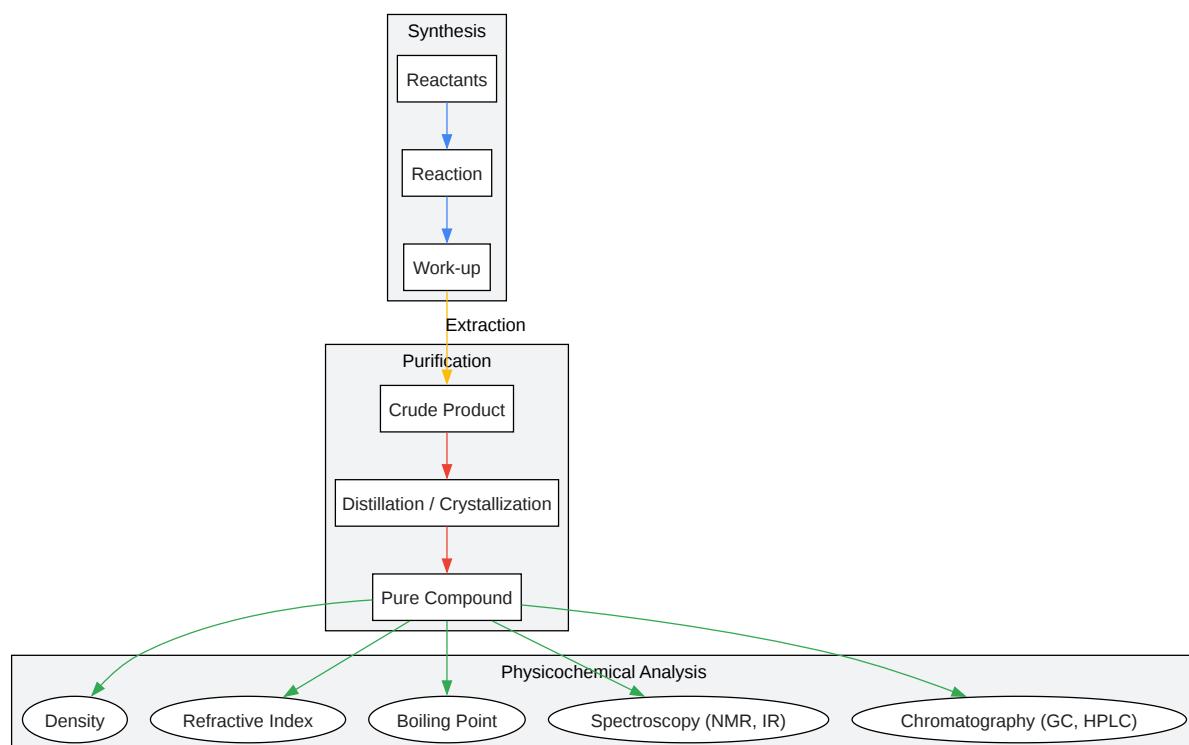
Property	Value
Chemical Formula	C <sub>8</sub> H <sub>4</sub> BrF <sub>3</sub> O <sup>[1][2][3]</sup>
Molecular Weight	253.02 g/mol <sup>[1][2][3][4]</sup>
Physical Form	Liquid <sup>[1][2][5]</sup>
Color	Clear, colourless <sup>[5]</sup>
Density	1.637 g/mL at 25 °C <sup>[1][2][5]</sup>
Boiling Point	83.5 °C (at 12 Torr) <sup>[5]</sup>
Refractive Index	n <sub>20/D</sub> 1.504 <sup>[1][2][5]</sup>
Storage Temperature	2-8°C <sup>[5]</sup>
CAS Number	655-26-5 <sup>[1][2][3][4]</sup>

## Experimental Protocols

Detailed experimental protocols for the determination of the specific physical properties listed above for **3'-Bromo-2,2,2-trifluoroacetophenone** are not explicitly detailed in the surveyed literature. The data presented is sourced from chemical supplier databases and safety data sheets.<sup>[1][2][5]</sup> Standard analytical methods, such as gas chromatography for purity assessment, are mentioned.<sup>[1][2]</sup> The synthesis of related compounds, such as  $\alpha$ -bromoacetophenones, involves steps like reaction, cooling, filtration, washing, and drying, followed by purification via recrystallization.<sup>[6]</sup>

## Logical Workflow for Compound Characterization

The following diagram illustrates a general logical workflow for the synthesis and characterization of a chemical compound like **3'-Bromo-2,2,2-trifluoroacetophenone**.

[Click to download full resolution via product page](#)

Caption: Logical workflow for chemical synthesis and physical characterization.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3 -Bromo-2,2,2-trifluoroacetophenone = 97 655-26-5 [sigmaaldrich.com]
- 2. 3'-ブロモ-2,2,2-トリフルオロアセトフェノン ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 3'-ブロモ-2,2,2-トリフルオロアセトフェノン ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. achmem.com [achmem.com]
- 5. 3'-BROMO-2,2,2-TRIFLUOROACETOPHENONE CAS#: 655-26-5 [m.chemicalbook.com]
- 6. CN101462935B - A kind of synthetic method of  $\pm$ -bromoacetophenone compound - Google Patents [patents.google.com]
- To cite this document: BenchChem. [3'-Bromo-2,2,2-trifluoroacetophenone physical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1283289#3-bromo-2-2-2-trifluoroacetophenone-physical-properties>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)